

Application Notes and Protocols: Radioligand Binding Assay for (+)-Phenazocine

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Compound of Interest

Compound Name: (+)-Phenazocine

Cat. No.: B10762850

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Introduction

(+)-Phenazocine is a benzomorphan opioid analgesic that exerts its pharmacological effects through interaction with multiple receptor systems, including sigma and opioid receptors. Due to its complex pharmacology, detailed in vitro characterization is essential for understanding its mechanism of action and for the development of related compounds. Radioligand binding assays are a fundamental tool for determining the affinity of a compound for its receptor targets. These application notes provide a detailed protocol for conducting competitive radioligand binding assays to determine the binding affinity (K_i) of **(+)-Phenazocine** for sigma-1 (σ_1), sigma-2 (σ_2), mu-opioid (μ), and kappa-opioid (κ) receptors.

Receptor Targets and Signaling Pathways of (+)-Phenazocine

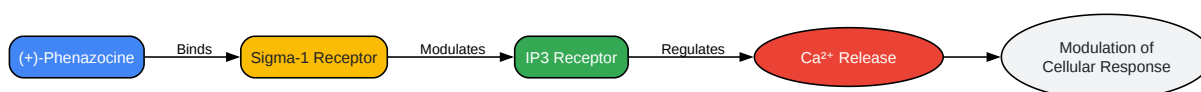
(+)-Phenazocine is known to interact with the following receptors:

- **Sigma-1 (σ_1) Receptor:** A chaperone protein located at the endoplasmic reticulum-mitochondrion interface, involved in cellular stress responses and neuronal signaling.
- **Sigma-2 (σ_2) Receptor:** A transmembrane protein implicated in cell proliferation and signaling.

- Mu (μ) Opioid Receptor: A G-protein coupled receptor (GPCR) that mediates the analgesic and euphoric effects of opioids.
- Kappa (κ) Opioid Receptor: A GPCR involved in analgesia, dysphoria, and diuresis.

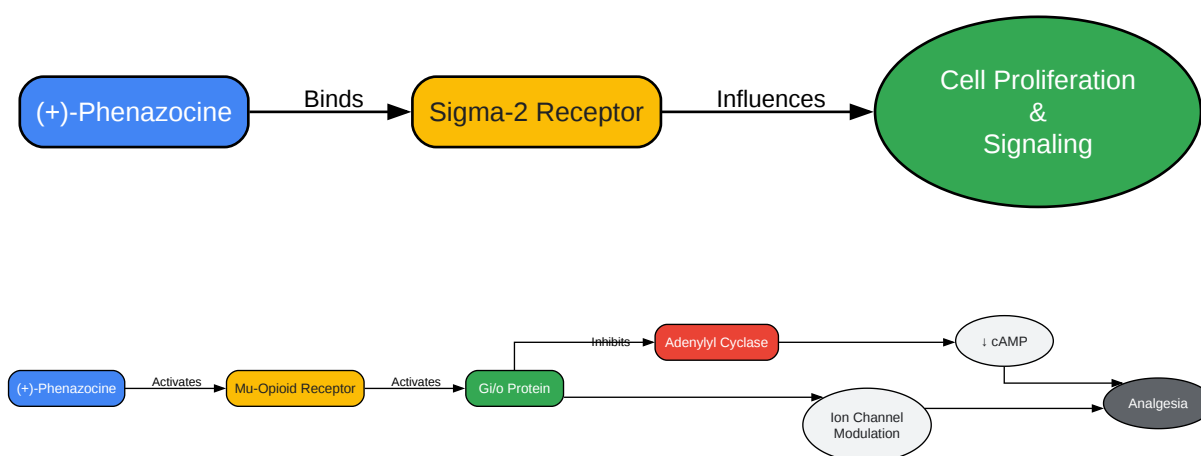
The signaling pathways associated with these receptors are complex and can be initiated by the binding of ligands such as **(+)-Phenazocine**.

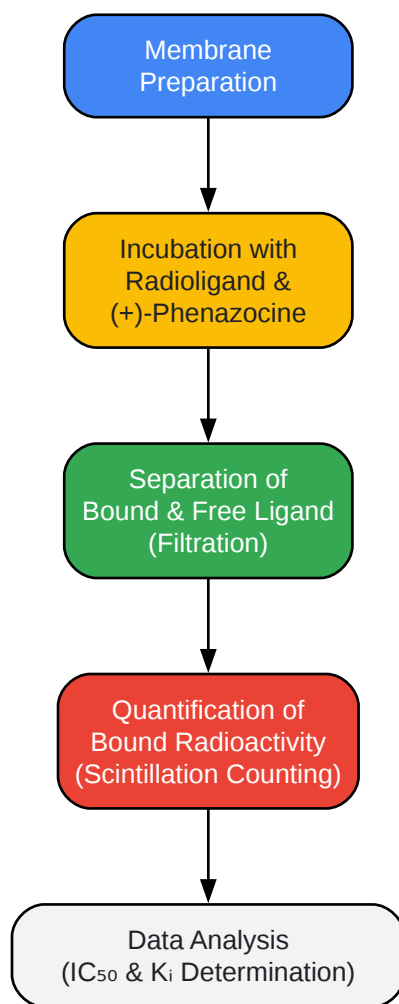
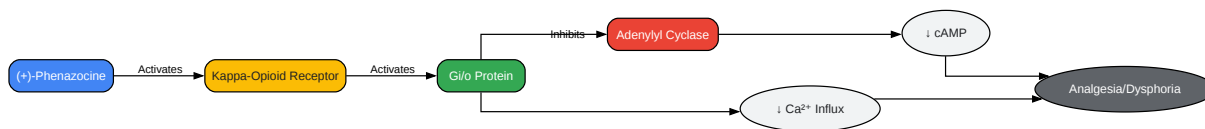
Signaling Pathway Diagrams



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Caption: Sigma-1 Receptor Signaling Pathway.





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